

Adjusting Tilazol protocols for prolonged surgical procedures

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Compound of Interest

Compound Name: *Tilazol*

Cat. No.: *B1209633*

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Technical Support Center: Tilazol Anesthesia Protocols

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals utilizing **Tilazol** (tiletamine HCl and zolazepam HCl) for surgical procedures, with a focus on adjustments for prolonged interventions.

Frequently Asked Questions (FAQs)

Q1: What is the standard recommended dosage for **Tilazol**?

A1: The individual response to **Tilazol** can vary based on the patient's age, physical condition, and the use of preanesthetics.^{[1][2]} It is advisable to withhold food for at least 12 hours before administration for elective surgeries.^{[1][2]}

- Dogs (Intramuscular - IM):
 - Diagnostic purposes: 6.6 to 9.9 mg/kg (3 to 4.5 mg/lb).^{[3][4]}
 - Minor procedures of short duration: 9.9 to 13.2 mg/kg (4.5 to 6 mg/lb).^{[3][4]}
- Dogs (Intravenous - IV) for induction followed by inhalant anesthetic: 2.2 to 4.4 mg/kg (1 to 2 mg/lb).^[3]

- Cats (Intramuscular - IM):
 - Dentistry, abscess treatment, foreign body removal: 9.7 to 11.9 mg/kg (4.4 to 5.4 mg/lb).[\[1\]](#)[\[5\]](#)
 - Laceration repair, castration: 10.6 to 12.5 mg/kg (4.8 to 5.7 mg/lb).[\[1\]](#)[\[5\]](#)
 - Ovariohysterectomy, onychectomy: 14.3 to 15.8 mg/kg (6.5 to 7.2 mg/lb).[\[5\]](#)

Q2: How should **Tilazol** be reconstituted and administered?

A2: To reconstitute, add 5 mL of sterile water for injection to the vial. This results in a solution containing 50 mg/mL of tiletamine and 50 mg/mL of zolazepam (100 mg/mL total).[\[3\]](#)[\[5\]](#) For IV administration in dogs, the dose should be given slowly over 30-45 seconds.[\[3\]](#)

Q3: Can **Tilazol** be used as the sole anesthetic for major, prolonged surgeries?

A3: **Tilazol** alone may not provide adequate muscle relaxation for certain procedures, such as abdominal surgeries.[\[1\]](#)[\[3\]](#) Optimal muscle relaxation lasts for approximately the first 20 to 25 minutes after a single injection.[\[5\]](#)[\[6\]](#) For prolonged procedures, it is often used as an induction agent followed by maintenance with an inhalant anesthetic.[\[3\]](#)[\[7\]](#)

Troubleshooting Guide for Prolonged Surgical Procedures

Issue 1: Maintaining an adequate plane of anesthesia for an extended duration.

- Problem: The initial dose of **Tilazol** is wearing off, but the procedure is not complete.
- Solution:
 - Supplemental Doses: If required, supplemental doses should be administered in increments that are less than the initial dose.[\[3\]](#)[\[5\]](#)
 - Total Dose Limits: Be mindful of the maximum total dose. For dogs, the total dose (initial plus supplemental) should not exceed 26.4 mg/kg (12 mg/lb).[\[4\]](#)[\[5\]](#) For cats, the total dose should not exceed 72 mg/kg (32.7 mg/lb).[\[3\]](#)[\[5\]](#)

- Inhalant Anesthesia: For procedures expected to be lengthy, the recommended protocol is to use **Tilazol** for induction and then maintain anesthesia with an inhalant agent.[3][7] This provides better control over the anesthetic depth.

Issue 2: Erratic or prolonged recovery after repeated doses.

- Problem: The animal is experiencing a difficult or lengthy recovery, potentially with excitement or vocalization.
- Cause: Repeated doses can alter the ratio of tiletamine and zolazepam due to different metabolism rates, leading to unpredictable recoveries.[8] In dogs, the duration of tiletamine's effects exceeds zolazepam's, leading to less tranquilization during recovery. Conversely, in cats, zolazepam's effects last longer, resulting in a more tranquil recovery.[3]
- Solution:
 - Minimize Redosing: Plan the anesthetic protocol to minimize the need for repeated injections. A single, appropriately calculated initial dose is preferable.[5]
 - Quiet Recovery Environment: Provide a dark, quiet environment to help smooth the recovery process.[8]
 - Monitoring: Continuously monitor the animal throughout the recovery period.

Issue 3: Involuntary muscle twitching or movement during the procedure.

- Problem: The animal exhibits athetoid movements (uncontrolled rhythmic writhing).[3]
- Important Note: This movement should not be mistaken for a lack of anesthesia or pain.[3][4]
- Solution:
 - Do NOT Administer More **Tilazol**: Attempting to eliminate these movements with additional doses of **Tilazol** can lead to an overdose.[3][4]
 - Assess Anesthetic Depth: Rely on other indicators, such as response to surgical stimuli, to assess the depth of anesthesia. Note that protective reflexes like palpebral and pedal reflexes may be maintained with **Tilazol**.[1](#)[3]

Issue 4: Respiratory depression or apnea.

- Problem: The animal's respiratory rate and depth are significantly decreased, especially after high doses or IV administration.
- Cause: **Tilazol** can cause dose-dependent respiratory depression.^{[3][7]} Post-induction apnea can occur with IV administration.^[7]
- Solution:
 - Constant Monitoring: The anesthetized patient must be monitored throughout the procedure.^{[1][2]}
 - Ventilation Support: Be prepared to provide ventilatory support if necessary. Intubation is recommended for prolonged procedures to ensure a patent airway.^[9]
 - Surgical Stimulation: The stimulation from the surgical procedure itself can help in maintaining adequate ventilation.^{[1][2]}

Data Presentation

Table 1: **Tilazol** Dosage Guidelines (mg/kg)

Species	Route	Purpose	Recommended Dose (mg/kg)	Maximum Total Dose (mg/kg)
Dog	IM	Diagnostics	6.6 - 9.9	26.4
Dog	IM	Minor Procedures	9.9 - 13.2	26.4
Dog	IV	Induction	2.2 - 4.4	4.4
Cat	IM	Dentistry/Abscesses	9.7 - 11.9	72
Cat	IM	Minor Lacerations/Cast ration	10.6 - 12.5	72
Cat	IM	Ovariohysterectomy/Onychectomy	14.3 - 15.8	72

Table 2: Troubleshooting Common Issues in Prolonged Anesthesia

Issue	Potential Cause	Recommended Action
Inadequate Anesthetic Depth	Drug metabolism	Administer supplemental dose (< initial dose). Consider transitioning to inhalant anesthesia.
Prolonged/Erratic Recovery	Repeated dosing, species differences	Minimize redosing. Provide a quiet recovery environment. Monitor closely.
Athetoid Movements	Known side effect	Do not redose Tilazol. Assess anesthetic depth via other indicators.
Respiratory Depression	High dosage, IV administration	Monitor respiration continuously. Be prepared for ventilatory support.
Hypothermia	Prolonged immobilization	Monitor body temperature. Provide supplemental heat. [1] [4] [10]
Excessive Salivation	Known side effect	Administer an anticholinergic like atropine (0.04 mg/kg) as a preanesthetic. [2] [3]

Experimental Protocols

Protocol 1: IM Administration for Minor Procedures (Duration < 1 hour)

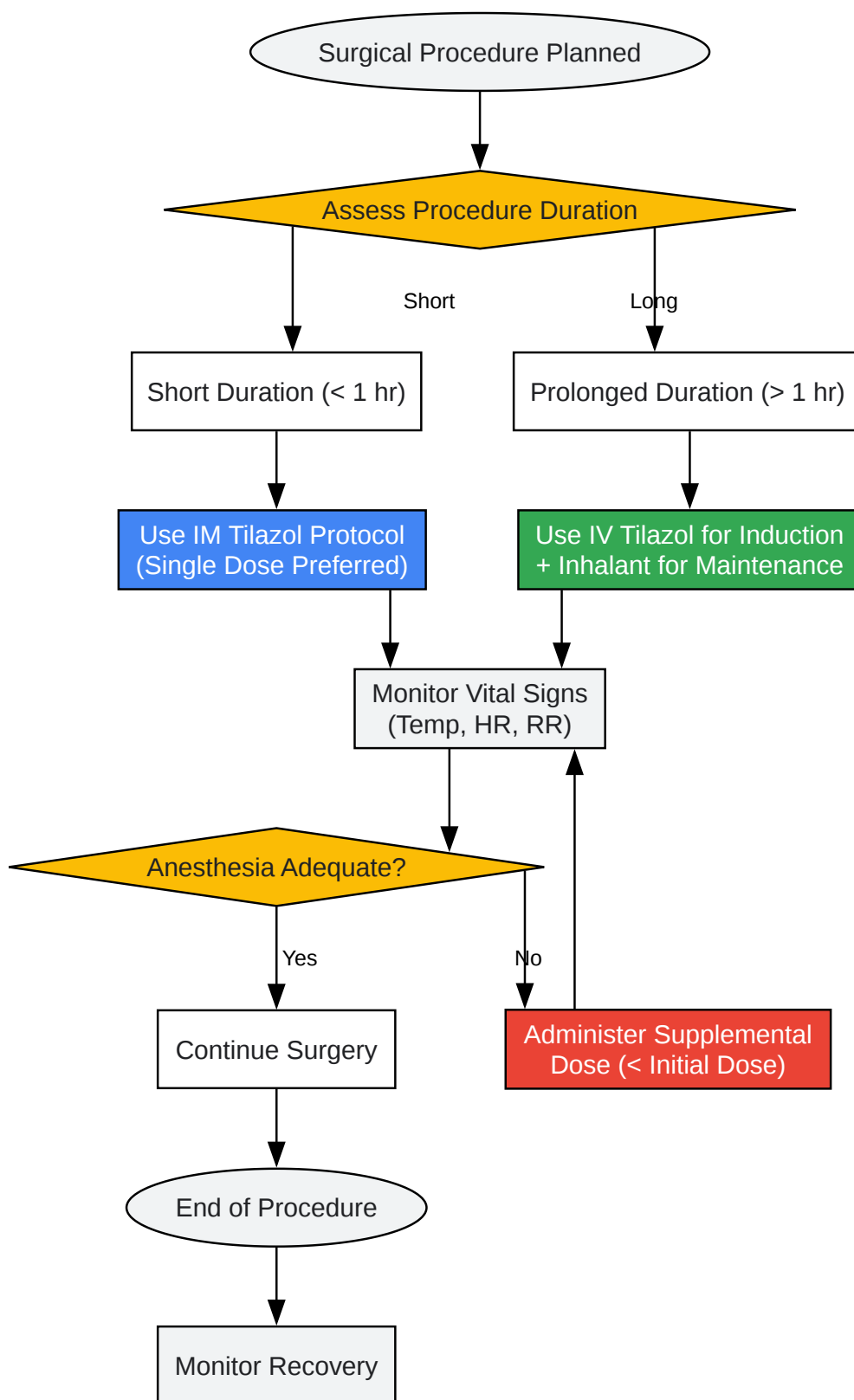
- Pre-Anesthetic Preparation: Fast the animal for at least 12 hours.[\[1\]](#)[\[2\]](#) Consider administering atropine (0.04 mg/kg) to control salivation.[\[2\]](#)[\[3\]](#)
- Dosage Calculation: Calculate the appropriate dose based on the species and procedure (refer to Table 1).
- Administration: Administer via deep intramuscular injection. Onset of anesthesia is typically within 5 to 12 minutes.[\[5\]](#)[\[6\]](#)

- **Monitoring:** Continuously monitor heart rate, respiratory rate, and body temperature. Apply a bland ophthalmic ointment to protect the corneas as the eyes will remain open.[1][3]
- **Recovery:** Place the animal in a quiet, dark area to recover. Monitor until the animal is ambulatory.

Protocol 2: IV Induction Followed by Inhalant Maintenance for Prolonged Procedures

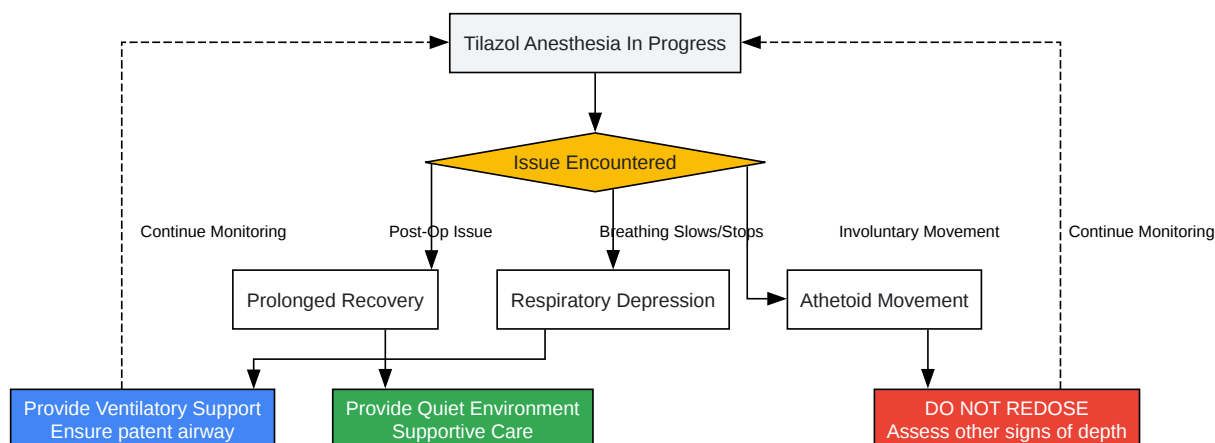
- **Pre-Anesthetic Preparation:** Fast the animal for at least 12 hours. Administer preanesthetic agents as deemed appropriate (e.g., acepromazine 0.04-0.06 mg/kg IM).[1][4]
- **IV Catheterization:** Place an intravenous catheter for drug administration and fluid support.
- **Induction:** Administer **Tilazol** at 2.2-4.4 mg/kg IV slowly over 30-45 seconds.[3]
- **Intubation:** Assess jaw tone and level of consciousness after 60 seconds to determine readiness for intubation.[3]
- **Maintenance:** Connect to an anesthetic machine and maintain the desired anesthetic plane with an inhalant agent (e.g., isoflurane, sevoflurane).
- **Monitoring:** Monitor vital signs (heart rate, respiratory rate, blood pressure, SpO2, temperature) continuously throughout the procedure.[11]
- **Recovery:** Discontinue the inhalant anesthetic and provide supportive care during recovery.

Visualizations



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Caption: Decision workflow for selecting a **Tilazol** protocol.



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Caption: Troubleshooting common issues during **Tilazol** anesthesia.

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